

Personal protective equipment for handling 4-Bromo-6-fluoroquinoline

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Compound of Interest

Compound Name: 4-Bromo-6-fluoroquinoline

Cat. No.: B1289494

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Essential Safety and Handling Guide for 4-Bromo-6-fluoroquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **4-Bromo-6-fluoroquinoline** (CAS No. 661463-17-8). Adherence to these procedures is critical for ensuring personnel safety and operational integrity in the laboratory.

Hazard Identification and Classification

4-Bromo-6-fluoroquinoline is classified as a hazardous substance. The primary hazards are acute oral toxicity and the risk of serious eye damage.[\[1\]](#)[\[2\]](#)

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Serious Eye Damage	Category 1	H318: Causes serious eye damage. [1] [2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[1][3][4][5] The following PPE must be worn at all times when handling this compound:

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield.[4][6]	Protects against splashes and airborne particles, preventing serious eye damage.
Hand Protection	Chemically impermeable gloves (e.g., nitrile).[3][6][7]	Prevents skin contact. Gloves should be inspected before use and changed immediately if contaminated.[6][7]
Body Protection	Laboratory coat.	Protects skin from accidental spills.
Respiratory Protection	Use in a well-ventilated area. [6] If dust is generated, a respirator may be required.[3][8]	Avoid inhalation of the substance.[1]

Handling and Storage

Proper handling and storage are crucial to maintain the stability of the compound and prevent accidental exposure.

Handling:

- Avoid inhalation, ingestion, and contact with skin and eyes.[1][6]
- Use only in a well-ventilated area, preferably within a fume hood.[1][6]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1]
- Avoid the formation of dust.[6]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][6][9]
- Recommended storage temperature is between 2-8°C under an inert gas (nitrogen or argon).[10]

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Exposure Type	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[1]
In Case of Eye Contact	Immediately call a POISON CENTER or doctor. Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1][11]
In Case of Skin Contact	Rinse skin with water. If skin irritation occurs, get medical advice.[1]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Get medical advice if you feel unwell.[1][6][9]

Spill Response: For minor spills, sweep up the solid substance, avoiding dust generation, and place it in a suitable container for disposal.[1][6] Ensure adequate ventilation.[1][6] For major spills, evacuate the area and follow institutional emergency protocols.[11]

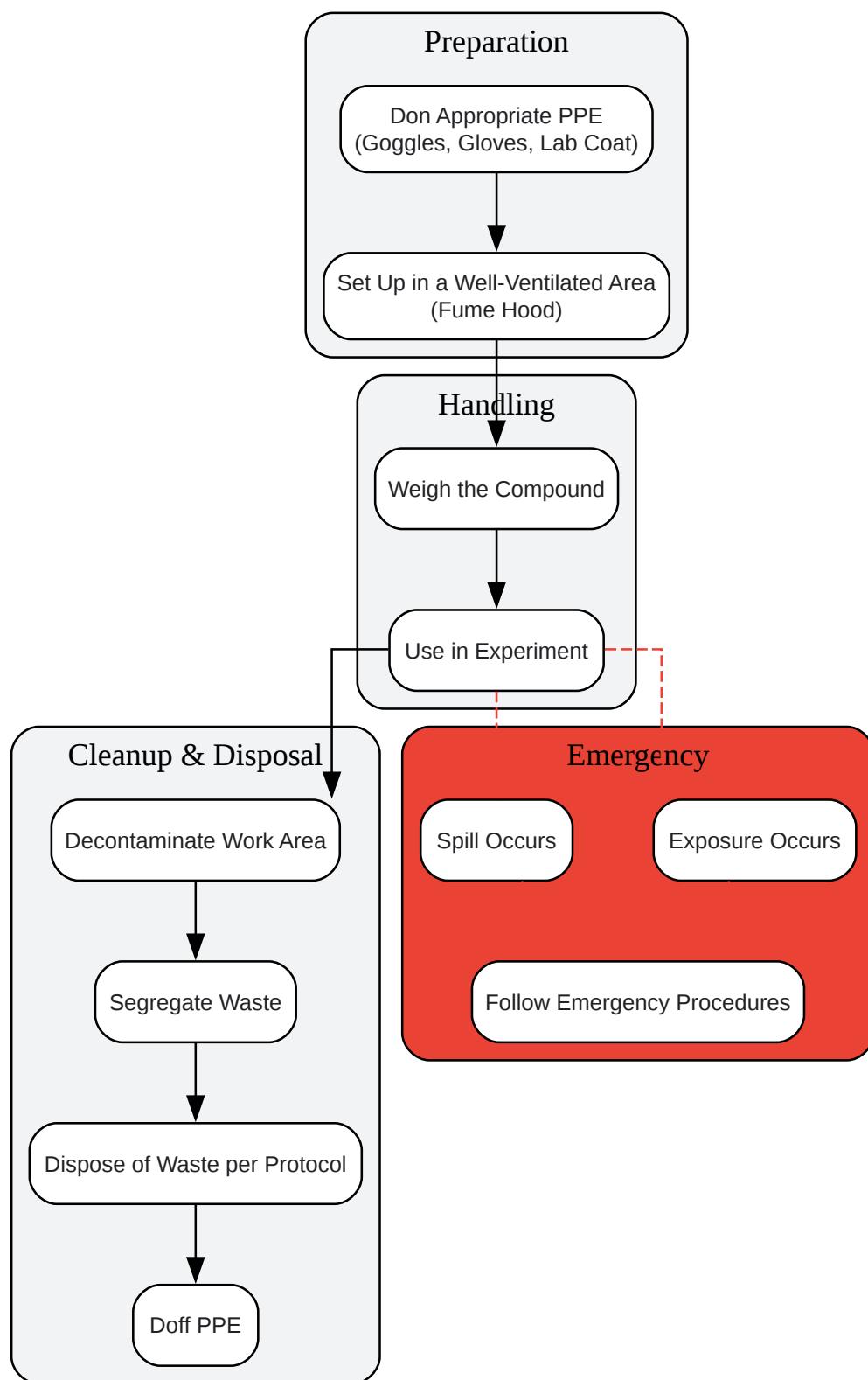
Disposal Plan

Disposal of **4-Bromo-6-fluoroquinoline** and its containers must be conducted in accordance with local, state, and national legislation.[1]

- Chemical Disposal: The substance should be disposed of via a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[6][9] Do not discharge into sewer systems.[6][9]

- Contaminated Packaging: Empty containers should be completely recycled.[1] Alternatively, they can be triple-rinsed and offered for recycling or reconditioning.[6][9]

Operational Workflow for Handling 4-Bromo-6-fluoroquinoline

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Caption: Workflow for Handling **4-Bromo-6-fluoroquinoline**.

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